

solubility data of sultamicillin tosylate in DMSO, ethanol, and water

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sultamicillin tosylate

Cat. No.: B057848

[Get Quote](#)

Technical Guide: Solubility Profile of Sultamicillin Tosylate

Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **sultamicillin tosylate** in dimethyl sulfoxide (DMSO), ethanol, and water. The document includes quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of **sultamicillin tosylate** has been reported in various solvents. The data from multiple sources is summarized below. It is important to note that variations may occur due to factors such as the specific form of the compound (e.g., dihydrate), temperature, and experimental methodology.

Solvent	Reported Solubility	Molar Concentration (mM)	Temperature (°C)	Source
DMSO	125 mg/mL	163.00	Not Specified	[1]
100 mg/mL	130.4	25	[2]	
27.5 mg/mL	35.86	Not Specified	[3]	
Ethanol	100 mg/mL	Not Specified	25	[2]
Freely Soluble	Not Specified	Not Specified	[4]	
Sparingly Soluble (96%)	Not Specified	Not Specified	[5] [6]	
Water	9 mg/mL	11.73	25	[2]
Very Slightly Soluble	Not Specified	Not Specified	[4]	
Practically Insoluble	Not Specified	Not Specified	[5] [6] [7]	
Methanol	Freely Soluble	Not Specified	Not Specified	[4] [8]

Note: Qualitative solubility terms are based on pharmacopeial definitions. For instance, "freely soluble" typically implies that 1 part of solute dissolves in 1 to 10 parts of solvent, while "practically insoluble" means more than 10,000 parts of solvent are required for 1 part of solute.

Experimental Protocols for Solubility Determination

While specific protocols for determining the solubility of **sultamicillin tosylate** are not extensively detailed in the public literature, a standard methodology can be constructed based on common laboratory practices and analytical methods developed for the compound. The following describes a generalized protocol for determining equilibrium solubility using the shake-flask method, followed by concentration analysis via High-Performance Liquid Chromatography (HPLC).

Objective: To determine the saturation solubility of **sultamicillin tosylate** in a given solvent.

Materials:

- **Sultamicillin Tosylate** powder
- Solvent of interest (e.g., DMSO, ethanol, water)
- Volumetric flasks
- Analytical balance
- Mechanical shaker or vortex mixer
- Thermostatically controlled water bath or incubator
- Syringe filters (e.g., 0.45 μm PTFE)
- HPLC system with a UV detector
- Appropriate HPLC column (e.g., C18 column)[8][9]
- Mobile phase (e.g., Acetonitrile:Water mixture)[8][9]

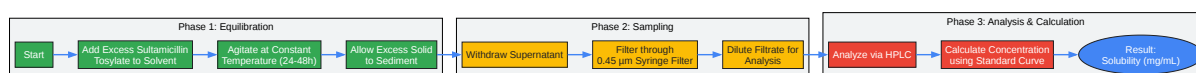
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **sultamicillin tosylate** powder to a known volume of the selected solvent in a sealed container (e.g., a glass vial). The amount should be sufficient to ensure that undissolved solids remain after equilibration.
 - Place the container in a mechanical shaker within a temperature-controlled environment (e.g., 25°C).
 - Agitate the mixture for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After equilibration, allow the suspension to stand, permitting the excess solid to sediment.

- Carefully withdraw an aliquot of the supernatant using a syringe.
- Immediately filter the aliquot through a syringe filter (0.45 μm) to remove any undissolved particles. This step is critical to prevent artificially high concentration measurements.
- Concentration Analysis by RP-HPLC:
 - Prepare a series of standard solutions of **sultamicillin tosylate** of known concentrations in the chosen solvent or mobile phase. In many analytical methods, methanol is used as the initial solvent for stock solutions.[\[8\]](#)[\[10\]](#)[\[11\]](#)
 - Develop a calibration curve by injecting the standard solutions into the HPLC system and recording the peak area response at a specific wavelength (e.g., 225 nm or 232 nm).[\[8\]](#)[\[11\]](#)
 - Dilute the filtered sample solution (from step 2) with the mobile phase to a concentration that falls within the linear range of the calibration curve.
 - Inject the diluted sample into the HPLC system and record the peak area.
 - Calculate the concentration of **sultamicillin tosylate** in the diluted sample by interpolating from the standard curve.
 - Multiply the result by the dilution factor to determine the final solubility concentration in the original saturated solution.

Visualization of Experimental Workflow

The following diagram illustrates the generalized workflow for determining the solubility of a compound like **sultamicillin tosylate**.



[Click to download full resolution via product page](#)

Caption: Workflow for determining equilibrium solubility via the shake-flask method.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. Sultamicillin Tosylate | Antibiotic | Antibacterial | TargetMol [targetmol.com]
- 4. jpdb.nihs.go.jp [jpdb.nihs.go.jp]
- 5. 83105-70-8 CAS MSDS (Sultamicillin tosylate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. uspbpep.com [uspbpep.com]
- 7. Sultamicillin tosylate Analytical Chemistry Chongqing Chemdad Co. , Ltd [chemdad.com]
- 8. scispace.com [scispace.com]
- 9. Analytical Method Development and Validation for Sultamicillin Tosylate Dihydrate in Bulk and Pharmaceutical Dosage Forms by RP-HPLC - IJPRS [ijprs.com]
- 10. dergipark.org.tr [dergipark.org.tr]
- 11. journalajst.com [journalajst.com]
- To cite this document: BenchChem. [solubility data of sultamicillin tosylate in DMSO, ethanol, and water]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057848#solubility-data-of-sultamicillin-tosylate-in-dmso-ethanol-and-water]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com